

# Preventing precipitation of Cefotaxime Sodium in concentrated stock solutions

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## Compound of Interest

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## Technical Support Center: Cefotaxime Sodium Stock Solutions

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with concentrated stock solutions of **Cefotaxime Sodium**. Our aim is to help you prevent precipitation and ensure the stability and efficacy of your solutions.

### Frequently Asked Questions (FAQs)

Q1: What is the maximum concentration of **Cefotaxime Sodium** that can be dissolved in water?

A1: **Cefotaxime Sodium** is soluble in water up to 50 mg/mL.<sup>[1]</sup> For cell culture applications, it is typically used at concentrations ranging from 50 to 250 mg/L.<sup>[1]</sup>

Q2: My **Cefotaxime Sodium** stock solution has turned yellow. Is it still usable?

A2: The appearance of a yellow to reddish-yellow color indicates the degradation of **Cefotaxime Sodium**.<sup>[2]</sup> The intensity of the color is related to the extent of degradation, which is influenced by factors such as temperature, storage time, and pH.<sup>[3]</sup> While a pale yellow color might be acceptable for some applications, a significant color change suggests a loss of potency and the solution should ideally be discarded and a fresh one prepared.

Q3: What is the optimal pH for a stable **Cefotaxime Sodium** stock solution?

A3: **Cefotaxime Sodium** solutions exhibit maximum stability in the pH range of 4.5 to 6.5.[1][4] The optimal pH range for stability has been more specifically identified as approximately 4.3 to 6.2.[5] Outside of this range, degradation is accelerated. At a pH below 4, the degradation is catalyzed by hydrogen ions, while at a pH above 6.2, hydroxyl ions hasten decomposition.[4][5]

Q4: For how long and at what temperature can I store my **Cefotaxime Sodium** stock solution?

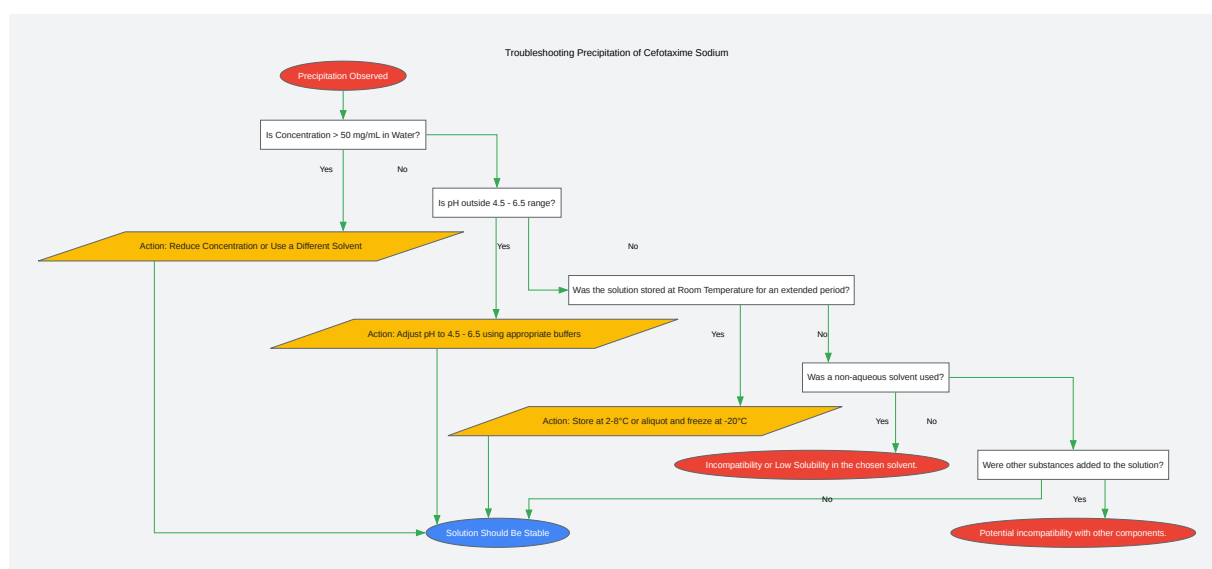
A4: The stability of **Cefotaxime Sodium** solutions is highly dependent on temperature. For maximum stability, it is recommended to store stock solutions at 2-8°C (refrigerated) or -20°C (frozen). At 5°C, a 100 mg/mL solution can be stable for up to 5 days.[2] At 25°C (room temperature), stability is significantly reduced, with a 100 mg/mL solution being stable for up to 24 hours.[2] For long-term storage, aliquoting and freezing at -20°C is recommended, which can maintain potency for several months.[6][7]

## Troubleshooting Guide

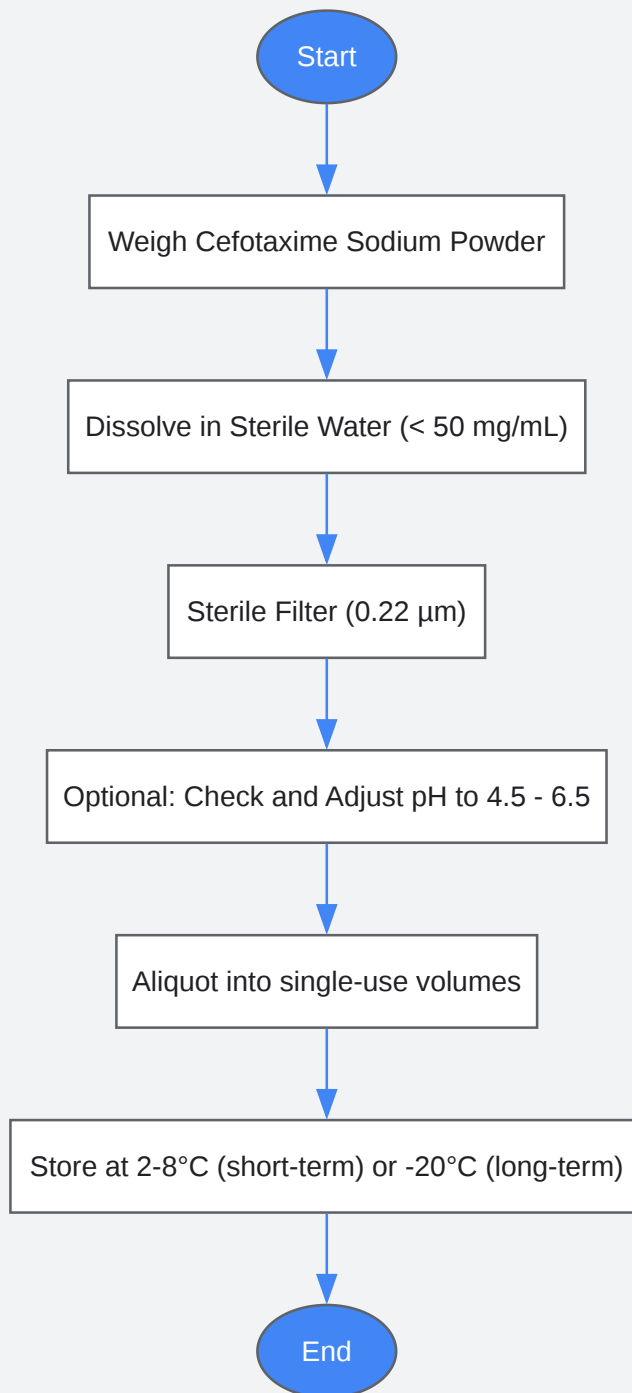
Issue: Precipitation is observed in my concentrated **Cefotaxime Sodium** stock solution.

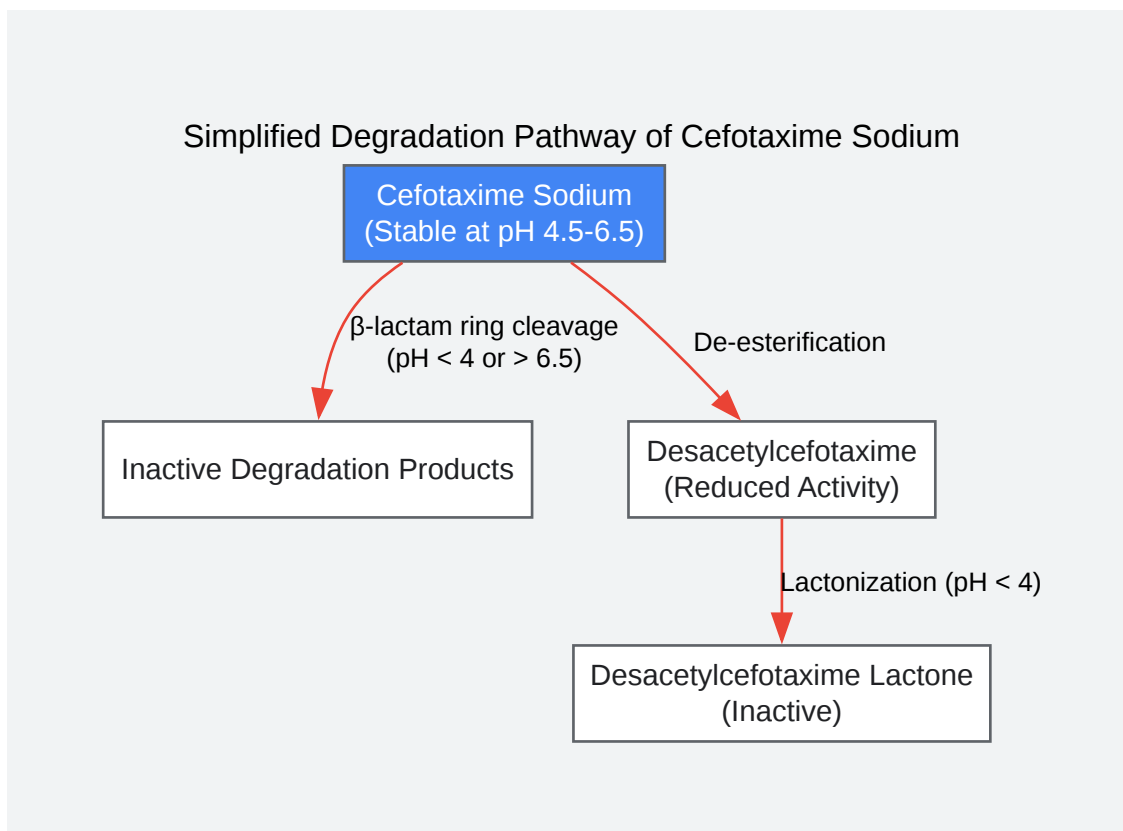
This section provides a systematic approach to troubleshooting precipitation in your **Cefotaxime Sodium** stock solutions.

## Logical Flow for Troubleshooting Precipitation



## Workflow for Preparing Cefotaxime Sodium Stock Solution





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